

# Technical Guide: Thermochemical Data for 7-Methyloct-3-yne-1,5-diol

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Compound of Interest

Compound Name: 7-Methyloct-3-yne-1,5-diol

Cat. No.: B15423263

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To: Researchers, Scientists, and Drug Development Professionals

Subject: Comprehensive Review of Thermochemical Data for 7-Methyloct-3-yne-1,5-diol

This technical guide addresses the request for in-depth thermochemical data, experimental protocols, and related signaling pathways for the compound **7-Methyloct-3-yne-1,5-diol**. Despite a thorough search of available scientific literature and chemical databases, specific experimental thermochemical data such as enthalpy of formation, entropy, and heat capacity for **7-Methyloct-3-yne-1,5-diol** are not publicly available at this time. The PubChem database entry for this molecule primarily lists basic physical and chemical properties, such as molecular weight and computed descriptors.[1]

This document outlines the general methodologies used for determining such data and provides a framework for the type of information that would be included had the data been available.

# **Quantitative Thermochemical Data**

No experimental values for the enthalpy of formation, standard entropy, or heat capacity for **7-Methyloct-3-yne-1,5-diol** have been found in the reviewed literature. For novel compounds or those not extensively studied, these values often must be determined experimentally or estimated through computational methods.

Table 1: Thermochemical Data for **7-Methyloct-3-yne-1,5-diol** 



Property	Symbol	Value	Units	Method
Standard Molar Enthalpy of Formation	ΔfH°	Data Not Available	kJ/mol	-
Standard Molar Entropy	S°	Data Not Available	J/(mol·K)	-
Molar Heat Capacity (at constant pressure)	Ср	Data Not Available	J/(mol·K)	-

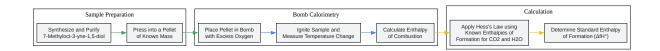
# **Experimental Protocols for Thermochemical Data**Determination

The determination of thermochemical data is achieved through precise calorimetric techniques. The following outlines the standard experimental approaches that would be employed to measure the key thermochemical properties of **7-Methyloct-3-yne-1,5-diol**.

## 2.1. Enthalpy of Combustion and Formation

The standard enthalpy of formation in the condensed phase is typically determined from the enthalpy of combustion, which is measured using bomb calorimetry. For an organic compound like **7-Methyloct-3-yne-1,5-diol**, the experimental workflow would be as follows:

Experimental Workflow: Determination of Enthalpy of Formation



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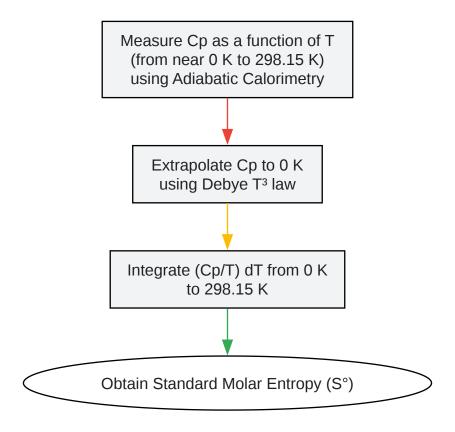
Caption: Workflow for determining the standard enthalpy of formation.

To obtain the gas-phase enthalpy of formation, the enthalpy of vaporization or sublimation would need to be measured, typically using Calvet microcalorimetry.[2]

#### 2.2. Heat Capacity and Entropy

The heat capacity of a substance can be measured as a function of temperature using techniques like differential scanning calorimetry (DSC) or adiabatic calorimetry. The standard molar entropy is then determined by integrating the heat capacity divided by temperature from absolute zero (0 K) to the standard temperature of 298.15 K.

Logical Relationship: From Heat Capacity to Entropy



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Caption: Process for calculating standard molar entropy from heat capacity.

# **Signaling Pathways and Biological Activity**



A search for biological activity or signaling pathways associated with **7-Methyloct-3-yne-1,5-diol** did not yield any specific results. For a novel compound, its biological effects would first need to be determined through in vitro and in vivo screening assays. Should any activity be identified, further studies would be required to elucidate the mechanism of action and the signaling pathways involved.

## Conclusion

There is currently a lack of publicly available experimental thermochemical data for **7-Methyloct-3-yne-1,5-diol**. The determination of these properties would require dedicated experimental studies employing techniques such as bomb calorimetry, Calvet microcalorimetry, and adiabatic calorimetry. For drug development professionals, understanding these thermodynamic properties is crucial for predicting compound stability, solubility, and reactivity. It is recommended that these values be determined experimentally or, as a preliminary step, estimated using computational chemistry methods to support further research and development efforts.

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## References

- 1. 7-Methyloct-3-yne-1,5-diol | C9H16O2 | CID 71333793 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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